

Natural Occurrence and Distribution of Homocastasterone in Angiosperms

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Compound of Interest

Compound Name: Homocastasterone

CAS No.: 83509-42-6

Cat. No.: B191412

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Executive Summary

Homocastasterone (28-homocastasterone or HCS) represents a critical, albeit often overlooked, subclass of the brassinosteroid (BR) family known as C29-brassinosteroids. While the C28-BRs (Brassinolide and Castasterone) typically dominate the literature due to their high biological activity in model organisms like *Arabidopsis thaliana*, HCS is ubiquitous in many angiosperm families, particularly within the Monocotyledons (e.g., *Oryza sativa*) and specific Eudicot lineages (e.g., *Vitis vinifera*, *Brassica*).

This guide synthesizes the current understanding of HCS occurrence, its unique biosynthetic pathway originating from sitosterol, and the rigorous analytical protocols required for its quantification. Unlike its C28 counterparts, HCS often serves a dual role: as a bioactive signaling molecule in its own right and as a "storage" precursor that can be converted to more potent C28-BRs via C-28 demethylation.

Molecular Architecture and Biosynthetic Origins

Structural Distinctness

Brassinosteroids are classified by the number of carbons in their steroid skeleton.

- C28-BRs (e.g., Castasterone): Derived from Campesterol (24-methyl).
- C29-BRs (e.g., **Homocasterone**): Derived from Sitosterol (24-ethyl).

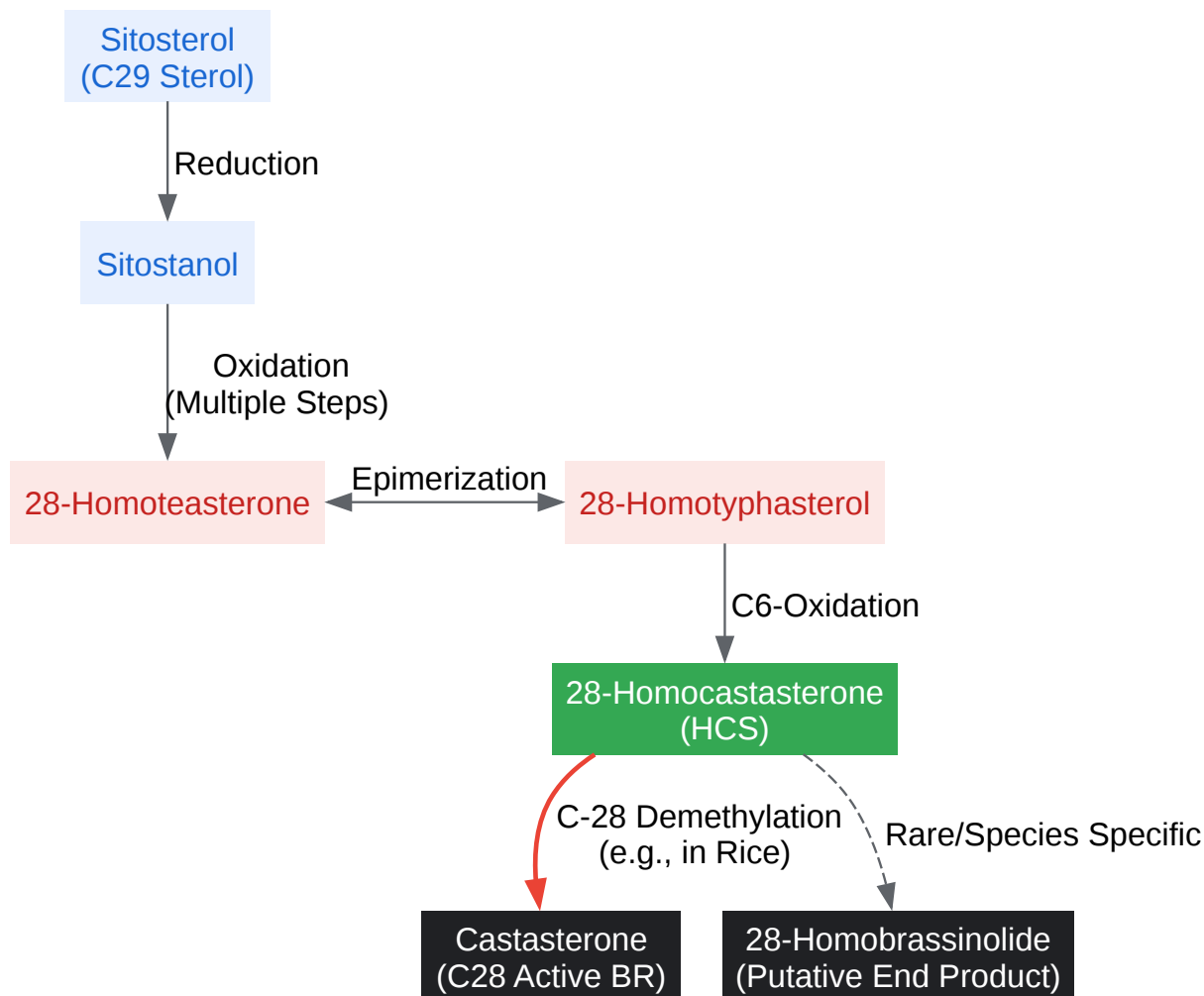
HCS is formally designated as (22R, 23R, 24S)-2 α ,3 α ,22,23-tetrahydroxy-24-ethyl-5 α -cholestan-6-one. The presence of the ethyl group at C-24 is the defining feature that segregates its biosynthetic route from the canonical brassinolide pathway.

The Sitosterol Pathway

While the Campesterol pathway is the primary route for high-activity BRs in Arabidopsis, the Sitosterol pathway is essential in species where C29 sterols are dominant.

The biosynthesis proceeds through a series of oxidations and reductions parallel to the C28 pathway. A critical divergence observed in rice (*Oryza sativa*) is the C-28 demethylation step, where HCS is converted into Castasterone to enhance biological activity.^[1]

Figure 1: The C29-Brassinosteroid Biosynthetic Pathway



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Caption: The Sitosterol-derived pathway for 28-**Homocastasterone** biosynthesis. Note the critical demethylation shunt (red arrow) observed in monocots like rice.

Phytochemical Distribution Profile[2]

The distribution of HCS is not uniform across angiosperms. It is heavily influenced by the plant's sterol profile (Sitosterol vs. Campesterol ratio).

Quantitative Occurrence in Key Species

The following table summarizes validated endogenous levels of HCS. Note the high variability between vegetative and reproductive tissues.

Species	Family	Tissue	Concentration (approx.)	Detection Method	Reference
Vitis vinifera (Grapevine)	Vitaceae	Mature Leaves	~455 pmol/g DW	UHPLC-MS/MS	[1]
Roots	~150 pmol/g DW	UHPLC-MS/MS	[1]		
Oryza sativa (Rice)	Poaceae	Seedlings	Detected (Qualitative)	GC-MS/SIM	[2]
Brassica campestris	Brassicaceae	Pollen/Seeds	Trace - Low	GC-MS	[3]
Hordeum vulgare (Barley)	Poaceae	Crown Tissue	Variable (Stress dependent)	LC-MS/MS	[4]
Thea sinensis (Tea)	Theaceae	Leaves	Detected	GC-MS	[3]

Tissue Specificity

- **Vegetative Tissues:** In *Vitis vinifera*, HCS is the most widely distributed BR, accumulating significantly in leaves. This suggests a role in vegetative maintenance or stress buffering.
- **Reproductive Tissues:** In *Brassica* and *Phaseolus*, HCS is often found in seeds and pollen, though usually at lower concentrations than Castasterone.
- **Stress Induction:** In Barley, HCS levels fluctuate dynamically under drought stress, indicating it may be part of a rapidly mobilized pool of steroidal regulators.

Analytical Methodologies

Accurate quantification of HCS is challenging due to its low abundance (pg/g range) and structural similarity to Castasterone (mass difference of only 14 Da).

Extraction and Purification Protocol

The following protocol is a validated self-checking system utilizing Double-SPE (Solid Phase Extraction) to ensure removal of interfering chlorophylls and lipids.

Step 1: Lyophilization & Homogenization

- Freeze-dry plant tissue to stop enzymatic degradation.
- Grind to fine powder. Add internal standard (e.g., deuterated [2H₆]-28-**homocastasterone** or [2H₃]-Castasterone if specific standard is unavailable, though specific IS is preferred).

Step 2: Solvent Extraction

- Extract with 80% Methanol (MeOH).
- Causality: High MeOH percentage disrupts cell membranes and solubilizes polar steroids while precipitating some proteins.

Step 3: Partitioning

- Evaporate MeOH. Resuspend in H₂O.
- Partition against Chloroform (CHCl₃).
- Checkpoint: HCS partitions into the CHCl₃ phase. Discard the aqueous phase (removes sugars/polar impurities).

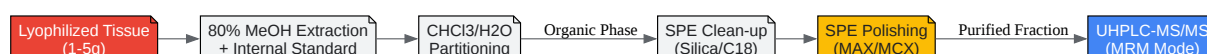
Step 4: Purification (Double SPE)

- SPE 1 (Silica/C18): Remove bulk lipids.
- SPE 2 (MAX/MCX - Mixed Mode): Critical for removing ionic interferences.
 - MAX (Mixed-mode Anion Exchange): Retains acidic compounds; HCS flows through.
 - MCX (Mixed-mode Cation Exchange):[\[2\]](#) Retains basic compounds; HCS flows through.

Step 5: Quantification (UHPLC-MS/MS)

- Column: C18 Reverse Phase (1.7 μ m particle size).
- Mode: Multiple Reaction Monitoring (MRM).
- Transitions: Monitor specific parent-to-daughter ion transitions unique to the ethyl side chain of HCS.

Figure 2: Validated Extraction Workflow



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Caption: Workflow for the isolation and quantification of **Homocastasterone** using Mixed-Mode SPE.

Physiological Implications

Biological Activity vs. Castasterone

In standard bioassays (e.g., Rice Lamina Inclination Assay), HCS typically exhibits lower biological activity than Castasterone (CS) or Brassinolide (BL).

- Structure-Activity Relationship (SAR): The 24-ethyl group (HCS) is bulkier than the 24-methyl group (CS), potentially reducing affinity for the BRI1 receptor pocket.
- Metabolic Activation: The conversion of HCS to CS via demethylation (observed in rice) suggests that HCS may act as a pro-hormone. Plants store the less active C29 form and convert it to the active C28 form when rapid growth or stress response is required.

Stress Response

Recent transcriptomic and metabolomic studies in barley indicate that HCS levels are responsive to abiotic stress (drought). The accumulation of HCS during stress, followed by its metabolism, supports the hypothesis of a "steroid buffer" system, ensuring the plant maintains growth potential without over-stimulating expansion under unfavorable conditions.

References

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Sources

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